

A Researcher's Guide to Commercially Available Theaflavin Standards: An Assessment of Purity

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Compound of Interest

Compound Name: *Theaflavin*

Cat. No.: *B1682790*

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For researchers, scientists, and drug development professionals, the quality of analytical standards is paramount to achieving accurate and reproducible results. **Theaflavins**, the polyphenolic compounds responsible for the characteristic color and taste of black tea, are of increasing interest for their potential health benefits. This guide provides a comparative overview of commercially available **theaflavin** standards, focusing on their reported purity, and offers detailed experimental protocols for independent verification.

Comparison of Commercial Theaflavin Standards

The purity of commercially available **theaflavin** standards can vary between suppliers. While many vendors provide a certificate of analysis with a stated purity, it is often advisable for researchers to perform their own quality control. The following table summarizes the reported purity of **theaflavin** standards from several major suppliers based on publicly available information. It is important to note that this information is subject to change and researchers should always consult the latest documentation from the supplier.

Supplier	Product Name/Number	Stated Purity (by HPLC unless otherwise noted)	Notes
Sigma-Aldrich	Theaflavin analytical standard (Cat. No. 55016)	≥90.0% [1] [2]	Sold as a single compound.
FUJIFILM Wako	Theaflavin (Cat. No. 201-15161)	≥90.0% [3]	For biochemistry applications.
ChromaDex	BLACK TEA THEAFLAVIN STANDARDS KIT(P) (Cat. No. KIT-00020080-005)	Not specified for the kit, individual components likely high purity	Kit contains Theaflavin, Theaflavin-3-gallate, Theaflavin-3'-gallate, and Theaflavin-3,3'-digallate. [4]
Phytolab	Theaflavin	98.9% [5] [6]	As referenced in a research article. [5] [6]
Inhealth Nature	Theaflavins in Black Tea	High Purity & Standardization (HPLC and UV verification) [7]	Offers customized formulations. [7]
Tokyo Chemical Industry	Theaflavin (Cat. No. T3962)	Not specified in the provided search results	Used in a research study. [8]

Experimental Protocols for Purity Assessment

Independent verification of **theaflavin** standard purity is crucial. High-Performance Liquid Chromatography (HPLC) is the most common and reliable method for this purpose. Below are detailed protocols for assessing the purity of **theaflavin** standards using HPLC.

High-Performance Liquid Chromatography (HPLC) Method

This method is adapted from several published studies for the analysis of **theaflavins**.[\[9\]](#)[\[10\]](#)
[\[11\]](#)

1. Instrumentation and Columns:

- HPLC System: A standard HPLC system equipped with a UV-Vis or Photodiode Array (PDA) detector is suitable.
- Column: A reversed-phase C18 column is recommended. Common specifications include:
 - Dimensions: 4.6 mm x 150 mm or 2.0 mm x 100 mm
 - Particle Size: 3 μ m or 5 μ m

2. Reagents and Mobile Phase:

- Acetonitrile (ACN): HPLC grade
- Water: Deionized or HPLC grade
- Formic Acid or Acetic Acid: Analytical grade
- Mobile Phase A: 0.1% Formic Acid (or 0.5% Acetic Acid) in Water
- Mobile Phase B: 0.1% Formic Acid (or 0.5% Acetic Acid) in Acetonitrile

3. Standard Preparation:

- Accurately weigh a small amount of the **theaflavin** standard (e.g., 1 mg).
- Dissolve the standard in a known volume of methanol or a mixture of water and ethanol to prepare a stock solution (e.g., 1 mg/mL).
- Prepare a series of working standard solutions by diluting the stock solution with the initial mobile phase composition.

4. Chromatographic Conditions:

- Flow Rate: 0.3 mL/min to 1.5 mL/min (depending on column dimensions)

- Injection Volume: 5-20 µL
- Column Temperature: 30-35°C
- Detection Wavelength: 280 nm or 278 nm
- Gradient Elution: A gradient elution is necessary to separate **theaflavin** from potential impurities. An example gradient is as follows:

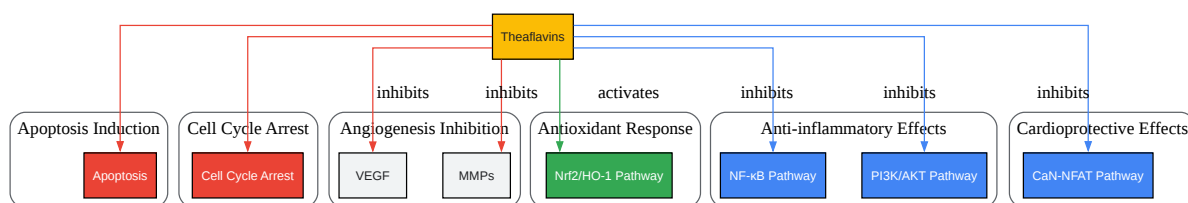
Time (min)	% Mobile Phase A	% Mobile Phase B
0	92	8
3	76	24
8	92	8
10	92	8

5. Data Analysis:

- The purity of the **theaflavin** standard is determined by calculating the peak area percentage.
- Purity (%) = (Area of **Theaflavin** Peak / Total Area of all Peaks) x 100

Theaflavin Signaling Pathways

Theaflavins have been shown to modulate various signaling pathways implicated in health and disease. Understanding these pathways is crucial for researchers investigating the biological activities of **theaflavins**.

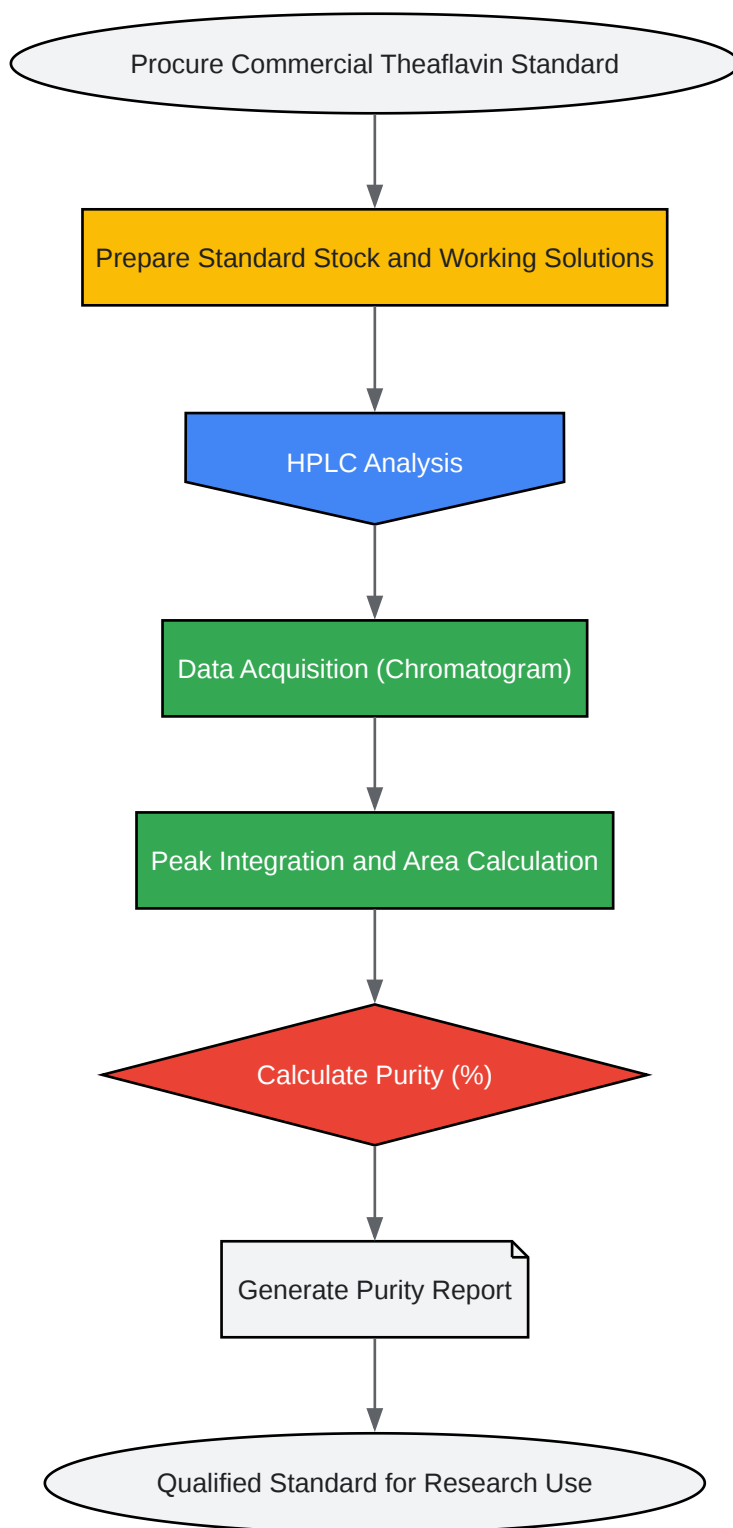


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Caption: Overview of key signaling pathways modulated by **theaflavins**.

Experimental Workflow for Purity Assessment

The following diagram illustrates a typical workflow for the assessment of **theaflavin** standard purity.



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